

A Technical Guide to the Anti-Inflammatory Pathways of KAG-308

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Compound of Interest

Compound Name: K 308

Cat. No.: B1673217

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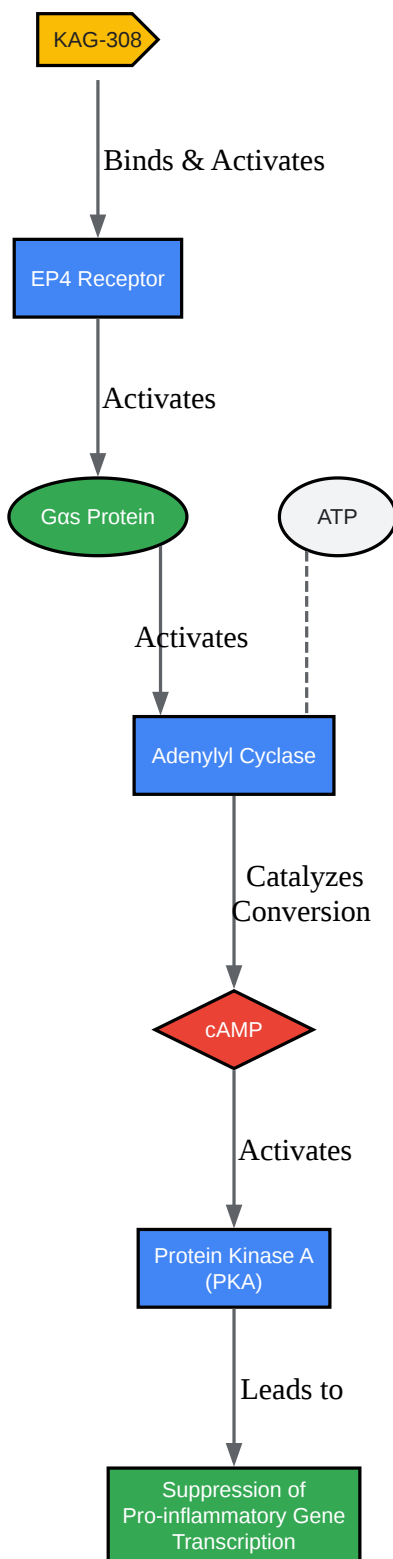
This technical guide provides an in-depth examination of the molecular pathways underlying the anti-inflammatory effects of KAG-308, a potent and selective prostaglandin E2 (PGE2) receptor 4 (EP4) agonist. KAG-308 has demonstrated significant efficacy in preclinical models of inflammatory diseases, particularly ulcerative colitis, by modulating key signaling cascades to suppress inflammatory responses and promote mucosal healing.

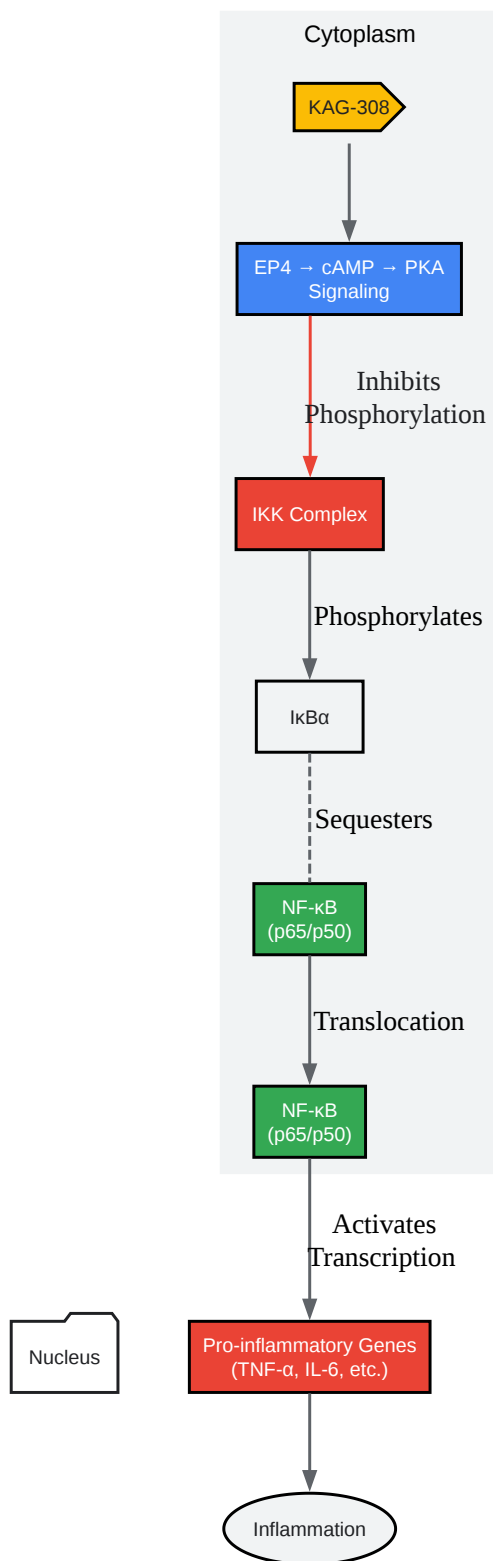
Core Mechanism of Action: EP4 Receptor Agonism

KAG-308 exerts its anti-inflammatory effects by selectively binding to and activating the EP4 receptor, a G-protein coupled receptor (GPCR) for the endogenous lipid mediator, prostaglandin E2.^{[1][2]} The EP4 receptor is highly expressed in immune cells, including macrophages and T cells, as well as intestinal epithelial cells, making it a critical target for modulating inflammation.^{[1][3]}

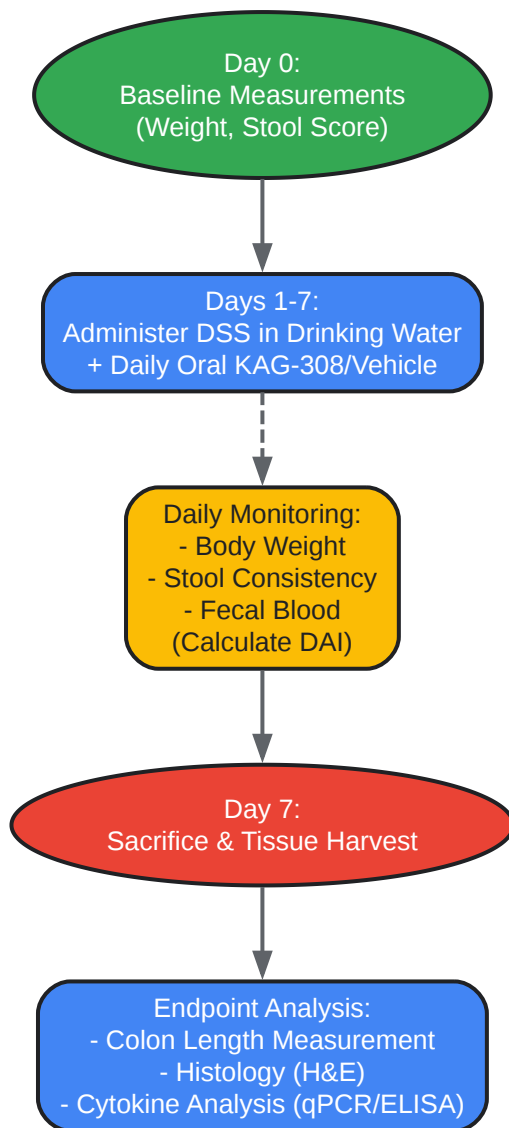
Upon activation by KAG-308, the EP4 receptor couples to the Gs alpha subunit (G_s), which in turn activates adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA), a primary effector in this anti-inflammatory pathway.^{[4][5]} Activated PKA then phosphorylates various downstream targets, including transcription factors, to ultimately suppress the expression of pro-inflammatory genes.^{[4][6]}

KAG-308 Anti-Inflammatory Cascade via EP4/cAMP



Mechanism of NF- κ B Inhibition by KAG-308

Experimental Workflow for DSS-Induced Colitis Model



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